

Improving the stability of Diethyl 5-oxononanedioate during storage

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Compound of Interest

Compound Name: Diethyl 5-oxononanedioate

Cat. No.: B15075706

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Technical Support Center: Diethyl 5-oxononanedioate Stability

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the storage stability of **Diethyl 5-oxononanedioate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that can cause the degradation of **Diethyl 5-oxononanedioate** during storage?

A1: **Diethyl 5-oxononanedioate** is susceptible to degradation through two primary pathways due to its chemical structure, which includes both ester and ketone functional groups:

- **Hydrolysis:** The ester groups can react with water, leading to the formation of the corresponding carboxylic acid and ethanol. This reaction can be catalyzed by both acidic and basic conditions.
- **Oxidation:** The ketone group and the adjacent methylene groups can be susceptible to oxidation, which may lead to the formation of various degradation products, including dicarboxylic acids and smaller aldehyde or ketone fragments. The presence of oxygen and exposure to light can accelerate oxidative degradation.

Q2: What are the recommended storage conditions for **Diethyl 5-oxononanedioate** to ensure its stability?

A2: To minimize degradation, **Diethyl 5-oxononanedioate** should be stored under the following conditions:

- Temperature: Store at 2-8°C. Lower temperatures will slow down the rates of both hydrolytic and oxidative degradation.
- Atmosphere: Store under an inert atmosphere, such as argon or nitrogen, to minimize contact with oxygen.
- Light: Protect from light by using an amber-colored vial or by storing the container in a dark place.
- Moisture: Keep the container tightly sealed to prevent the ingress of moisture, which can lead to hydrolysis.

Q3: Are there any chemical stabilizers that can be added to improve the stability of **Diethyl 5-oxononanedioate**?

A3: Yes, the addition of certain stabilizers can help to mitigate degradation:

- Antioxidants: For preventing oxidative degradation, the use of radical-scavenging antioxidants can be effective. Common examples include Butylated Hydroxytoluene (BHT) or Butylated Hydroxyanisole (BHA) at low concentrations (e.g., 0.01-0.1%).
- Hydrolysis Inhibitors: To reduce hydrolysis, particularly in non-aqueous formulations where residual moisture might be a concern, hydrolysis inhibitors such as carbodiimides can be considered.^{[1][2]} However, their compatibility with the intended application must be thoroughly evaluated.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Decrease in assay (purity) of Diethyl 5-oxononanedioate over time.	Hydrolysis or oxidation.	1. Verify storage conditions (temperature, inert atmosphere, protection from light and moisture). 2. Consider adding an antioxidant (e.g., BHT) or a hydrolysis inhibitor after verifying compatibility. 3. Repurify the material if the purity has dropped below an acceptable level for your experiments.
Appearance of new peaks in HPLC or GC-MS analysis.	Formation of degradation products.	1. Characterize the new peaks to identify the degradation products. This will help in confirming the degradation pathway (hydrolysis vs. oxidation). 2. Implement the appropriate preventative measures based on the identified degradation pathway (see FAQs).
Change in the physical appearance of the material (e.g., color change, formation of precipitate).	Significant degradation.	1. Do not use the material for experiments. 2. Investigate the storage history to identify the cause of degradation. 3. Procure a new batch of the compound and store it under the recommended conditions.

Quantitative Data on Stability

The following tables present illustrative data from a forced degradation study on **Diethyl 5-oxononanedioate**. This data is intended to demonstrate the expected trends in stability under various stress conditions and the potential effectiveness of stabilizers.

Table 1: Stability of **Diethyl 5-oxononanedioate** under Different Storage Conditions (Illustrative Data)

Condition	Time (Weeks)	Assay (%)	Major Degradant 1 (%) (Hydrolysis Product)	Major Degradant 2 (%) (Oxidation Product)
2-8°C, Inert Atmosphere, Dark	0	99.5	< 0.1	< 0.1
	4	99.4	0.1	
	12	99.2	0.2	
	52	98.5	0.5	
25°C, Air, Light	0	99.5	< 0.1	< 0.1
	4	97.2	1.2	
	12	94.5	2.8	
	52	85.1	7.5	

Table 2: Effect of Stabilizers on the Stability of **Diethyl 5-oxononanedioate** at 25°C in Air and Light (Illustrative Data)

Condition	Time (Weeks)	Assay (%)
Control (No Stabilizer)	0	99.5
12	94.5	
+ 0.1% BHT	0	99.5
12	97.8	
+ 0.1% Carbodiimide	0	99.5
12	96.5	
+ 0.1% BHT + 0.1% Carbodiimide	0	99.5
12	98.9	

Experimental Protocols

Protocol 1: Forced Degradation Study

Objective: To identify the potential degradation pathways of **Diethyl 5-oxononanedioate** under various stress conditions.

Methodology:

- Sample Preparation: Prepare solutions of **Diethyl 5-oxononanedioate** (e.g., 1 mg/mL) in an appropriate solvent (e.g., acetonitrile/water).
- Stress Conditions:
 - Acid Hydrolysis: Add 0.1 M HCl and heat at 60°C for 24 hours.
 - Base Hydrolysis: Add 0.1 M NaOH and keep at room temperature for 4 hours.
 - Oxidation: Add 3% H₂O₂ and keep at room temperature for 24 hours.
 - Thermal Degradation: Heat the solid sample at 80°C for 48 hours.

- Photolytic Degradation: Expose the solution to a calibrated light source (e.g., ICH option 2) for a specified duration.
- Analysis: Analyze the stressed samples by a stability-indicating HPLC method (see Protocol 2) and by LC-MS to identify and quantify the degradation products.

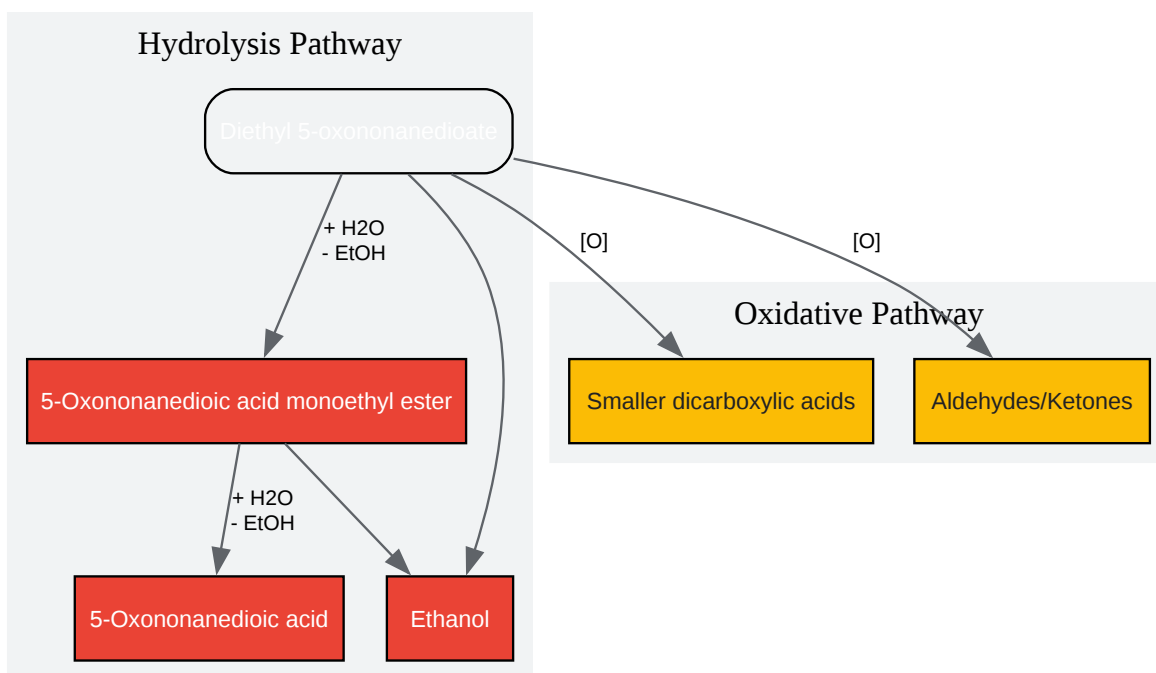
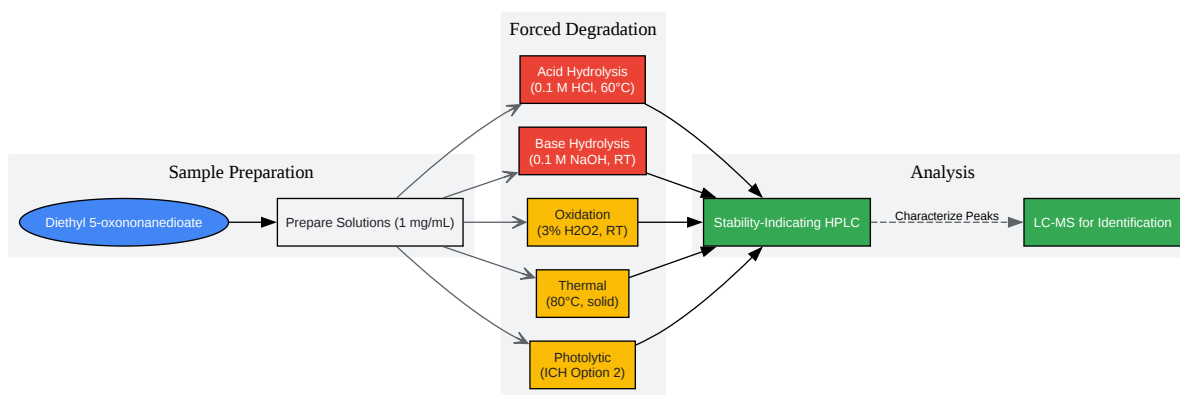
Protocol 2: Stability-Indicating HPLC Method

Objective: To develop an HPLC method capable of separating **Diethyl 5-oxononanedioate** from its potential degradation products.

Methodology:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
 - Start with 30% B, increase to 90% B over 20 minutes, hold for 5 minutes, and then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

Visualizations



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References

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- 2. carbodiimide.com [carbodiimide.com]
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